

Essential Safety and Operational Guide for 1,3-Benzoxazol-5-amine

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Compound of Interest

Compound Name: 1,3-Benzoxazol-5-amine

Cat. No.: B1270218

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For Researchers, Scientists, and Drug Development Professionals

This guide provides immediate, essential safety and logistical information for handling **1,3-Benzoxazol-5-amine** (CAS No. 63837-12-7). Adherence to these procedures is critical for ensuring laboratory safety and proper disposal.

Hazard Identification and Personal Protective Equipment

1,3-Benzoxazol-5-amine is classified as a hazardous substance. The following table summarizes its GHS classification.

GHS Classification

Pictogram	GHS07
Signal Word	Warning
Hazard Statements	H315: Causes skin irritation H319: Causes serious eye irritation H335: May cause respiratory irritation
Precautionary Statements	P261: Avoid breathing dust/fume/gas/mist/vapors/spray P280: Wear protective gloves/protective clothing/eye protection/face protection P302+P352: IF ON SKIN: Wash with plenty of soap and water P305+P351+P338: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing P501: Dispose of contents/container to an approved waste disposal plant

Appropriate Personal Protective Equipment (PPE) is mandatory when handling **1,3-Benzoxazol-5-amine**.[\[1\]](#)

Personal Protective Equipment (PPE)

Eye/Face Protection
Skin Protection
Respiratory Protection

Operational Plan: Safe Handling and Storage

Engineering Controls:

- Work in a well-ventilated area with a local exhaust system or in a chemical fume hood.[\[2\]](#)

- Ensure eyewash stations and safety showers are readily accessible.[3]

Handling Procedures:

- Avoid contact with skin, eyes, and clothing.[2]
- Do not breathe dust or vapor.[2]
- Wash hands thoroughly after handling.[2]
- Keep the container tightly closed when not in use.[2]

Storage:

- Store in a cool, dry, and dark place.[4]
- Keep the container tightly closed in a well-ventilated area.[2]
- Store away from incompatible materials such as oxidizing agents.[3][4]

First Aid Measures

Exposure Route	First Aid Procedure
Inhalation	Move the person to fresh air. If breathing is difficult, give oxygen. If not breathing, give artificial respiration and seek immediate medical attention. [3]
Skin Contact	Immediately wash off with plenty of soap and water for at least 15 minutes. [3] Remove contaminated clothing and wash it before reuse. [4] If skin irritation occurs, get medical advice/attention. [4]
Eye Contact	Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing for at least 15 minutes. [3] [4] If eye irritation persists, get medical advice/attention. [4]
Ingestion	Do NOT induce vomiting. Rinse mouth with water. Never give anything by mouth to an unconscious person. Call a physician or poison control center immediately.

Disposal Plan

Waste Collection and Segregation:

- Collect solid waste, including contaminated items like weighing paper and gloves, in a dedicated, clearly labeled, and sealed container for hazardous waste.[\[1\]](#)[\[5\]](#)
- Collect liquid waste containing the compound in a separate, sealed, and clearly labeled hazardous waste container.[\[1\]](#) Do not mix with other waste streams unless permitted by your institution's environmental health and safety (EHS) office.[\[1\]](#)

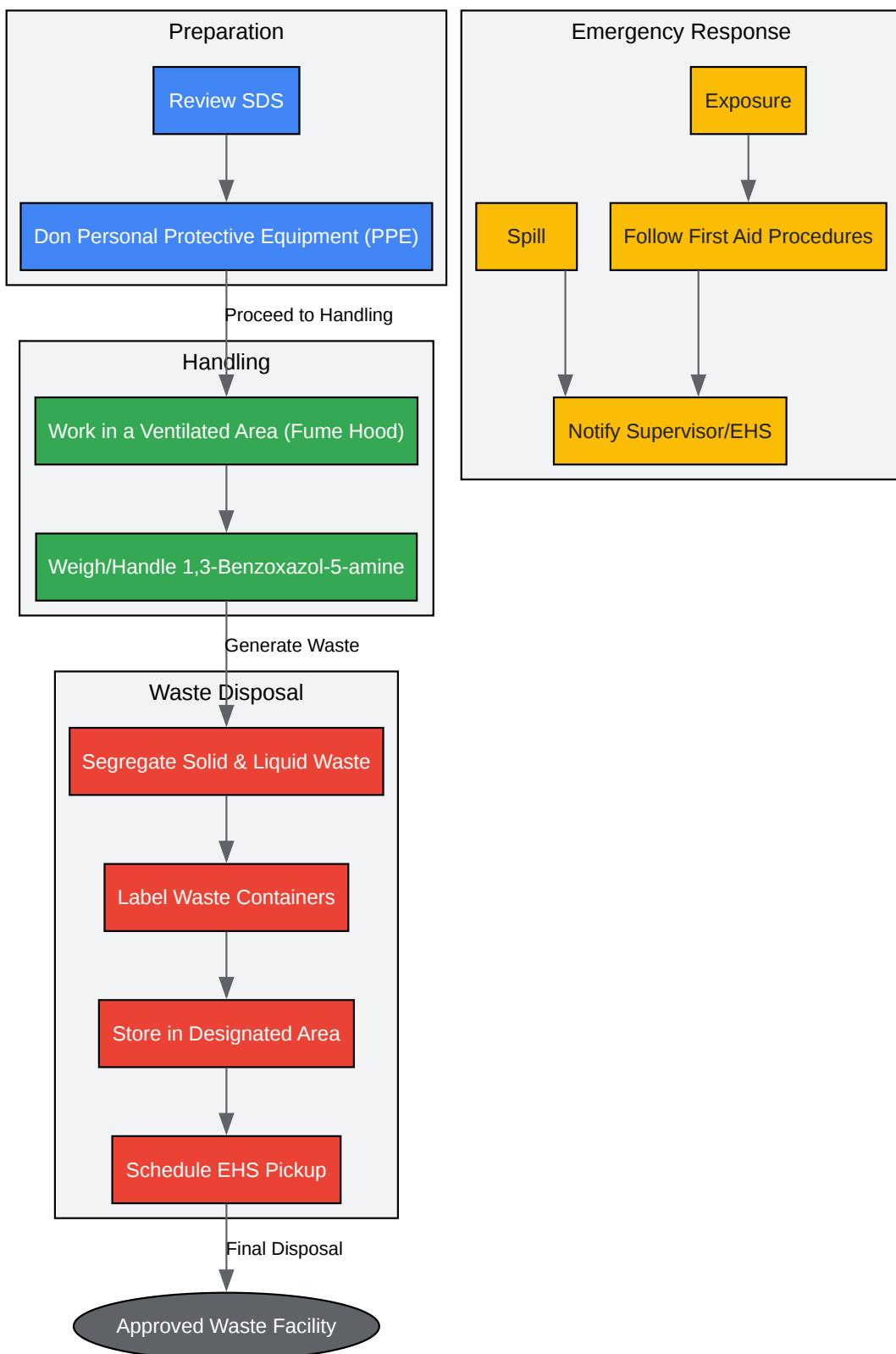
Labeling and Storage of Waste:

- Label all waste containers with "Hazardous Waste" and the full chemical name: "**1,3-Benzoxazol-5-amine**".[\[5\]](#)[\[6\]](#)

- Store waste containers in a designated, secure, and well-ventilated satellite accumulation area, away from incompatible materials.[5][6]

Final Disposal:

- Dispose of the contents and container to an approved waste disposal plant.[3][7]
- Contact your institution's EHS office to schedule a pickup for the hazardous waste and follow their specific procedures.[5]
- All disposal activities must comply with federal, state, and local regulations.[4]

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Caption: Safe handling and disposal workflow for **1,3-Benzoxazol-5-amine**.

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References

- 1. benchchem.com [benchchem.com]
- 2. enamine.enamine.net [enamine.enamine.net]
- 3. fishersci.com [fishersci.com]
- 4. spectrumchemical.com [spectrumchemical.com]
- 5. benchchem.com [benchchem.com]
- 6. engineering.purdue.edu [engineering.purdue.edu]
- 7. fishersci.com [fishersci.com]
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